

An In-depth Technical Guide to 6-Butyl-1,4-cycloheptadiene

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Compound of Interest

Compound Name: 6-Butyl-1,4-cycloheptadiene

Cat. No.: B14159029

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This guide provides a comprehensive overview of **6-Butyl-1,4-cycloheptadiene**, detailing its chemical structure, IUPAC nomenclature, and key physicochemical properties. It is intended for researchers, scientists, and professionals in the field of drug development and organic chemistry.

IUPAC Nomenclature and Chemical Structure

The systematic and unambiguous naming of organic compounds is crucial for clear scientific communication. According to the International Union of Pure and Applied Chemistry (IUPAC) guidelines, the correct name for the compound is 6-butylcyclohepta-1,4-diene.^[1]

The structure consists of a seven-membered ring, a cycloheptane, with two double bonds located at the first and fourth positions, making it a cycloheptadiene. A butyl group is attached to the sixth carbon atom of the ring.

The molecular formula for this compound is C₁₁H₁₈.^[1] The structure can be represented in a simplified format using the Simplified Molecular-Input Line-Entry System (SMILES), which is CCCC1CC=CCC=C1.^[1]

Stereochemistry

The carbon atom at the sixth position, to which the butyl group is attached, is a stereocenter. Therefore, **6-Butyl-1,4-cycloheptadiene** can exist as two different enantiomers:

- (R)-6-Butyl-1,4-cycloheptadiene
- (S)-6-Butyl-1,4-cycloheptadiene

The specific stereoisomer, (R)-6-Butyl-1,4-cycloheptadiene, is also known as R-(-)-Dictyopterene C'.[\[2\]](#)

Physicochemical Properties

A summary of the key computed physicochemical properties of 6-Butyl-1,4-cycloheptadiene is presented in the table below for easy reference and comparison.

Property	Value	Source
Molecular Weight	150.26 g/mol	[1]
Molecular Formula	C ₁₁ H ₁₈	[1]
Density	0.828 g/cm ³	[2]
Boiling Point	206.7 °C at 760 mmHg	[2]
Flash Point	56 °C	[2]
Vapor Pressure	0.336 mmHg at 25°C	[2]
XLogP3	4.4	[1] [2]
Hydrogen Bond Donor Count	0	[2]
Hydrogen Bond Acceptor Count	0	[2]
Rotatable Bond Count	3	[2]
Exact Mass	150.140850574 Da	[1] [2]
Complexity	142	[2]

Structural Visualization

To provide a clear visual representation of the molecular structure of **6-Butyl-1,4-cycloheptadiene**, the following diagram has been generated using the Graphviz DOT language.

Figure 1. Chemical structure of **6-Butyl-1,4-cycloheptadiene**.

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References

- 1. 6-Butyl-1,4-cycloheptadiene | C₁₁H₁₈ | CID 556470 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. lookchem.com [lookchem.com]
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